

An In-Depth Technical Guide to Carbomer 980 NF for Pharmaceutical Research

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For Researchers, Scientists, and Drug Development Professionals

Carbomer 980 NF is a high molecular weight synthetic polymer of acrylic acid, widely utilized in the pharmaceutical industry as an excipient. Its National Formulary (NF) grade designation ensures it meets the stringent standards for purity and quality required for pharmaceutical formulations. This guide provides a comprehensive overview of **Carbomer 980** NF, including its physicochemical properties, applications in drug delivery, and detailed experimental protocols for its characterization.

Core Properties and Specifications

Carbomer 980 NF is a white, fluffy, hygroscopic powder with a slightly acetic odor.[1] It is a cross-linked polyacrylic acid polymer that functions as a highly efficient rheology modifier, thickening agent, and stabilizer in aqueous and hydroalcoholic systems.[2][3][4] Its ability to form sparklingly clear gels makes it a preferred choice for various pharmaceutical and cosmetic applications.[2][4]

Physicochemical Specifications

The quality and performance of **Carbomer 980** NF are defined by a set of key specifications, ensuring lot-to-lot consistency and compliance with pharmacopeial standards.



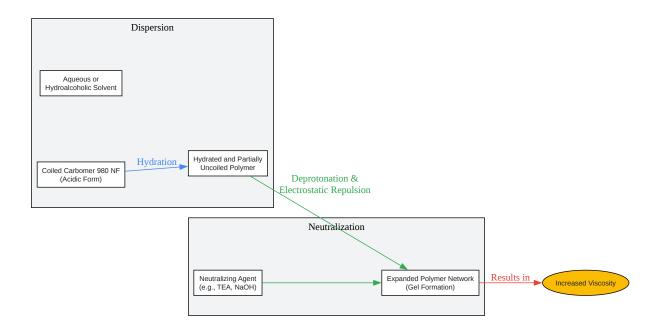
Parameter	Specification	Test Method
Appearance	White, fluffy powder	Visual
Odor	Slightly acetic	Olfactory
Viscosity (0.2 wt% mucilage, neutralized to pH 7.3-7.8)	13,000 - 30,000 cP	Brookfield RVT, 20 rpm, Spindle #6
Viscosity (0.5 wt% mucilage, neutralized to pH 7.3-7.8)	40,000 - 60,000 cP	Brookfield RVT, 20 rpm, Spindle #7
Loss on Drying	≤ 2.0%	USP/NF
Residual Ethyl Acetate	≤ 0.3%	Gas Chromatography
Residual Cyclohexane	≤ 0.3%	Gas Chromatography
Free Acrylic Acid	≤ 2500 ppm	HPLC
Heavy Metals	≤ 10 ppm	USP <231>

Data compiled from multiple sources.[5][6][7]

Mechanism of Action: Rheology Modification

The thickening property of **Carbomer 980** NF is activated upon neutralization. In its dry, powdered form, the polymer molecules are tightly coiled. When dispersed in a solvent, they begin to hydrate and uncoil. The addition of a neutralizing agent, such as triethanolamine (TEA) or sodium hydroxide, deprotonates the carboxylic acid groups along the polymer chain. This leads to electrostatic repulsion between the now negatively charged groups, causing the polymer to uncoil and expand, thereby significantly increasing the viscosity of the formulation.





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Mechanism of Carbomer 980 NF gel formation.

Pharmaceutical Applications

Carbomer 980 NF is a versatile excipient employed in a wide array of pharmaceutical dosage forms, primarily for topical, ophthalmic, and oral care applications.[8][9]

- Topical Drug Delivery: It is extensively used in the formulation of gels, creams, and lotions.[3]
 Its ability to form a stable gel matrix allows for the controlled release of active pharmaceutical
 ingredients (APIs).[5] Furthermore, it can enhance the bioavailability of drugs by increasing
 their residence time on the skin.[5]
- Ophthalmic Drug Delivery: In ophthalmic preparations, Carbomer 980 NF-based gels
 increase the viscosity of eye drops, which prolongs the contact time of the medication with
 the ocular surface, leading to improved therapeutic outcomes for conditions like dry eye
 syndrome.[5]
- Oral and Mucoadhesive Drug Delivery: The bioadhesive properties of Carbomer 980 NF make it suitable for formulations designed to adhere to mucous membranes, such as in the



oral cavity, enabling sustained drug delivery.[10]

Experimental Protocols for Characterization

A thorough characterization of **Carbomer 980** NF-based formulations is crucial for ensuring product quality and performance. The following are detailed methodologies for key experiments.

Preparation of a Carbomer 980 NF Hydrogel (1% w/w)

This protocol describes the preparation of a basic aqueous gel.

Materials and Equipment:

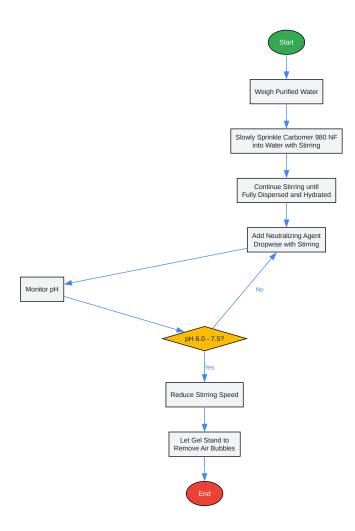
- Carbomer 980 NF powder
- Purified water
- Triethanolamine (TEA) or Sodium Hydroxide (18% w/v solution)
- Analytical balance
- Beaker
- Overhead stirrer or magnetic stirrer
- pH meter

Procedure:

- Weigh the required amount of purified water into a beaker.
- While stirring the water at a moderate speed (e.g., 300-500 rpm) to create a vortex, slowly
 and carefully sprinkle the Carbomer 980 NF powder onto the surface of the water to avoid
 agglomeration.[11]
- Continue stirring until the polymer is fully dispersed and hydrated. This may take a significant amount of time, and the dispersion will appear translucent and slightly viscous. Leaving the dispersion to stand overnight can aid in complete hydration.[11]



- Slowly add the neutralizing agent (e.g., TEA) dropwise to the dispersion while continuing to stir.
- Monitor the pH of the dispersion using a calibrated pH meter. Continue adding the neutralizing agent until a pH of 6.0-7.5 is achieved.
- As the pH increases, the viscosity of the dispersion will dramatically increase, forming a clear gel. Reduce the stirring speed as the viscosity builds to prevent excessive air entrapment.
- Allow the gel to stand for a few hours to allow any entrapped air bubbles to escape.



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Workflow for Carbomer 980 NF gel preparation.

Viscosity Measurement

Equipment:

- Brookfield rotational viscometer (or equivalent) with appropriate spindles
- Temperature-controlled water bath

Procedure:

- Place a suitable amount of the Carbomer 980 NF gel into a beaker and allow it to equilibrate to a constant temperature (e.g., 25°C) using a water bath.
- Select the appropriate spindle and rotational speed based on the expected viscosity of the gel. For a 0.5% gel, a T-bar spindle (e.g., Spindle 96) at a low rotational speed (e.g., 10 rpm) is often suitable.
- Immerse the spindle into the gel, ensuring it is submerged to the immersion mark and that there are no air bubbles trapped beneath the spindle.
- Allow the spindle to rotate for a set period (e.g., 1 minute) to allow the reading to stabilize.
- Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s).
- It is recommended to take readings at multiple rotational speeds to assess the shearthinning behavior of the gel.

In Vitro Drug Release Testing

This protocol outlines a general procedure using Franz diffusion cells.

Equipment:

- Franz diffusion cells
- Synthetic membrane (e.g., polysulfone)



- Receptor medium (e.g., phosphate buffered saline, pH 7.4)
- Magnetic stirrer and stir bars
- Water bath for temperature control (32°C for topical, 37°C for mucosal)
- Syringes
- HPLC or UV-Vis spectrophotometer for drug quantification

Procedure:

- Prepare the Franz diffusion cells by mounting the synthetic membrane between the donor and receptor compartments.
- Fill the receptor compartment with the receptor medium, ensuring there are no air bubbles trapped beneath the membrane. Place a small magnetic stir bar in the receptor compartment.
- Place the cells in a water bath to maintain the desired temperature.
- Accurately weigh a specific amount of the Carbomer 980 NF gel containing the API and apply it evenly to the surface of the membrane in the donor compartment.
- At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24 hours), withdraw a sample of the receptor medium and replace it with an equal volume of fresh, pre-warmed medium.
- Analyze the drug concentration in the collected samples using a validated analytical method (e.g., HPLC).
- Calculate the cumulative amount of drug released per unit area over time and plot the release profile.

Bioadhesion Testing

This protocol describes a method using a texture analyzer.

Equipment:



- Texture analyzer equipped with a cylindrical probe
- Model mucosal tissue (e.g., porcine buccal mucosa)
- Phosphate buffered saline (PBS), pH 6.8
- Cyanoacrylate adhesive

Procedure:

- Secure a piece of the model mucosal tissue to the platform of the texture analyzer.
- Apply a thin layer of the **Carbomer 980** NF gel to the tip of the cylindrical probe.
- Bring the probe into contact with the mucosal tissue with a defined contact force (e.g., 0.5 N) for a specified contact time (e.g., 60 seconds).
- Withdraw the probe from the tissue at a constant speed (e.g., 0.1 mm/s).
- The force required to detach the probe from the tissue is measured as a function of distance.
- The peak detachment force and the work of adhesion (area under the force-distance curve) are calculated as measures of bioadhesion.

Safety and Regulatory Information

Carbomer 980 NF is considered a safe and biocompatible material for topical and mucosal applications, with a low potential for irritation and sensitization.[6][8] It is listed in major pharmacopeias, including the United States Pharmacopeia/National Formulary (USP/NF) and the European Pharmacopoeia (Ph. Eur.), signifying its acceptance for use in pharmaceutical products.[8]

Conclusion

Carbomer 980 NF is a highly versatile and reliable excipient for pharmaceutical research and development. Its well-defined physicochemical properties, coupled with its excellent thickening, stabilizing, and bioadhesive characteristics, make it an invaluable tool for formulators. By understanding its mechanism of action and employing standardized experimental protocols for



its characterization, researchers can effectively leverage the benefits of **Carbomer 980** NF to develop innovative and effective drug delivery systems.

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